

# Application Notes and Protocols: Myrcenyl Acetate in Fragrance Formulation

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## Compound of Interest

Compound Name: Myrcenyl acetate

Cat. No.: B075538

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## Introduction

**Myrcenyl acetate** (CAS No. 1118-39-4) is a naturally occurring monoterpene ester valued in the fragrance industry for its fresh, complex aroma profile.<sup>[1]</sup> It imparts a unique combination of citrus, fruity, floral, and woody notes, making it a versatile ingredient in a wide range of scented products.<sup>[1][2][3]</sup> These application notes provide a comprehensive overview of **Myrcenyl acetate**'s properties, performance characteristics, and recommended methodologies for its evaluation and use in fragrance formulations.

## Physicochemical and Olfactive Properties

A thorough understanding of the physicochemical and olfactive properties of a fragrance ingredient is fundamental to its effective application. **Myrcenyl acetate** is a colorless liquid with a medium odor strength and good stability in various bases.<sup>[4]</sup>

Table 1: Physicochemical Properties of **Myrcenyl Acetate**

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub>	--INVALID-LINK--
Molecular Weight	196.29 g/mol	--INVALID-LINK--
CAS Number	1118-39-4	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Specific Gravity	0.905 - 0.913 @ 20°C	--INVALID-LINK--
Refractive Index	1.456 - 1.461 @ 20°C	--INVALID-LINK--
Flash Point	82.22 °C (180 °F) TCC	--INVALID-LINK--
Vapor Pressure	0.015 mmHg @ 25°C (est.)	--INVALID-LINK--
logP (o/w)	3.360	--INVALID-LINK--
Solubility	Soluble in alcohol; Insoluble in water	--INVALID-LINK--
Shelf Life	6 months or longer if stored properly	--INVALID-LINK--

Table 2: Olfactive Profile of **Myrcenyl Acetate**

Odor Descriptor	Description
Primary Notes	Citrus (Bergamot), Fruity (Pear), Floral (Lavender)
Secondary Notes	Woody, Herbal, Metallic, Clean
Odor Strength	Medium
Substantivity	Approximately 6 hours on a smelling strip

## Applications in Fragrance Formulations

**Myrcenyl acetate**'s multifaceted scent profile allows for its incorporation into a diverse array of product categories. Its fresh and clean character makes it particularly suitable for top and

middle notes in fragrance compositions.

Table 3: Recommended Applications and Use Levels

Application	Recommended Use Level in Fragrance Concentrate (%)	Performance & Stability
Fine Fragrance (e.g., Eau de Toilette, Perfume)	Up to 20%	Excellent
Cosmetics (e.g., Lotions, Creams)	1 - 10%	Good
Soaps and Shampoos	2 - 15%	Good
Powder Detergents	5 - 20%	Very Good
Fabric Conditioners	1 - 5%	Moderate to Poor

## Experimental Protocols

To fully characterize the performance of **Myrcenyl acetate** in a fragrance formulation, a series of standardized experimental protocols should be employed.

### Protocol for Stability Testing

This protocol outlines a method to quantify the chemical stability of **Myrcenyl acetate** in a finished product base over time.

Objective: To determine the degradation rate of **Myrcenyl acetate** in a product base under controlled storage conditions.

Materials:

- **Myrcenyl acetate**
- Product base (e.g., hydroalcoholic solution for fine fragrance, surfactant base for shampoo)
- Gas Chromatograph-Mass Spectrometer (GC-MS)

- Incubators/environmental chambers
- Glass vials with airtight seals
- Pipettes and standard laboratory glassware

#### Procedure:

- Sample Preparation:
  - Prepare a stock solution of **Myrcenyl acetate** in the desired product base at a known concentration (e.g., 5% w/w).
  - Aliquot the sample into multiple glass vials, ensuring minimal headspace.
  - Prepare a control sample of **Myrcenyl acetate** in a non-reactive solvent (e.g., ethanol) at the same concentration.
- Storage Conditions:
  - Store the vials under various conditions to simulate shelf-life and consumer use. Recommended conditions include:
    - Refrigerated (4°C)
    - Room temperature (25°C)
    - Elevated temperature (40°C)
    - With and without exposure to UV light.
- Time Points:
  - Analyze the samples at regular intervals (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- GC-MS Analysis:
  - At each time point, extract an aliquot of the sample.

- Prepare the sample for GC-MS analysis (e.g., dilution, extraction).
- Inject the sample into the GC-MS system.
- Use a suitable GC column and temperature program to achieve good separation of **Myrcenyl acetate** from other components.
- Identify and quantify the **Myrcenyl acetate** peak based on its retention time and mass spectrum.
- Data Analysis:
  - Calculate the concentration of **Myrcenyl acetate** at each time point relative to the initial concentration.
  - Plot the concentration of **Myrcenyl acetate** as a function of time for each storage condition.
  - Determine the half-life of **Myrcenyl acetate** under each condition.

## Protocol for Substantivity Assessment on Skin

This protocol describes a method to evaluate the longevity of **Myrcenyl acetate**'s aroma on human skin using headspace analysis.

Objective: To measure the concentration of **Myrcenyl acetate** released from the skin over time after application.

Materials:

- Solution of **Myrcenyl acetate** in ethanol (e.g., 10% v/v)
- Solid-Phase Microextraction (SPME) fibers (e.g., PDMS/DVB)
- Headspace sampling vials or custom-made skin sampling chambers
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Human volunteer panel

#### Procedure:

- Panelist Preparation:
  - Select panelists and ensure they have a "wash-out" period (e.g., 24 hours) with no use of scented products on the application area (typically the forearm).
- Application:
  - Apply a standardized amount of the **Myrcenyl acetate** solution to a defined area on the panelist's forearm.
- Headspace Sampling:
  - At specified time intervals (e.g., 0, 0.5, 1, 2, 4, 6 hours), collect the headspace above the application site using an SPME fiber for a fixed duration (e.g., 15 minutes).
- GC-MS Analysis:
  - Immediately after sampling, desorb the SPME fiber in the injection port of the GC-MS.
  - Analyze the sample to identify and quantify the amount of **Myrcenyl acetate** captured.
- Data Analysis:
  - Plot the peak area of **Myrcenyl acetate** against time to create a release profile.
  - This profile indicates the substantivity of **Myrcenyl acetate** on the skin.

## Protocol for Sensory Analysis

This protocol provides a framework for the sensory evaluation of **Myrcenyl acetate** by a trained panel.

Objective: To create a detailed and quantitative odor profile of **Myrcenyl acetate**.

#### Materials:

- **Myrcenyl acetate** diluted in a suitable solvent (e.g., ethanol or dipropylene glycol)

- Standard smelling strips
- Sensory evaluation booths with controlled ventilation and lighting
- Trained sensory panel (typically 8-12 panelists)
- Sensory evaluation software or standardized questionnaires

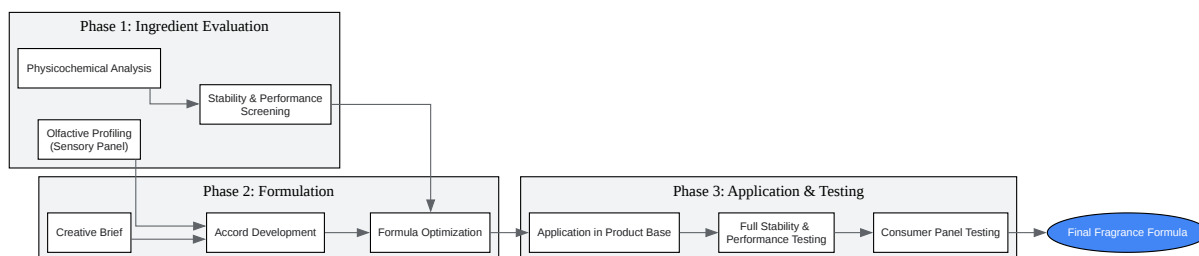
#### Procedure:

- Sample Preparation:
  - Prepare solutions of **Myrcenyl acetate** at different concentrations to evaluate its character at various intensities.
- Panelist Training:
  - Ensure panelists are familiar with a standardized fragrance lexicon and intensity scales (e.g., a 0-10 scale).
- Evaluation:
  - Present coded samples of **Myrcenyl acetate** to the panelists on smelling strips.
  - Ask panelists to rate the intensity of various odor descriptors (e.g., citrus, fruity, floral, woody, herbal, metallic) at different time points (e.g., top note, middle note, dry down).
- Data Analysis:
  - Compile the data from all panelists.
  - Calculate the mean intensity ratings for each descriptor at each time point.
  - Create a spider or radar chart to visualize the odor profile of **Myrcenyl acetate**.

## Visualization of Workflows and Relationships

### Fragrance Development Workflow

The following diagram illustrates a typical workflow for incorporating a new ingredient like **Myrcenyl acetate** into a fragrance formulation.



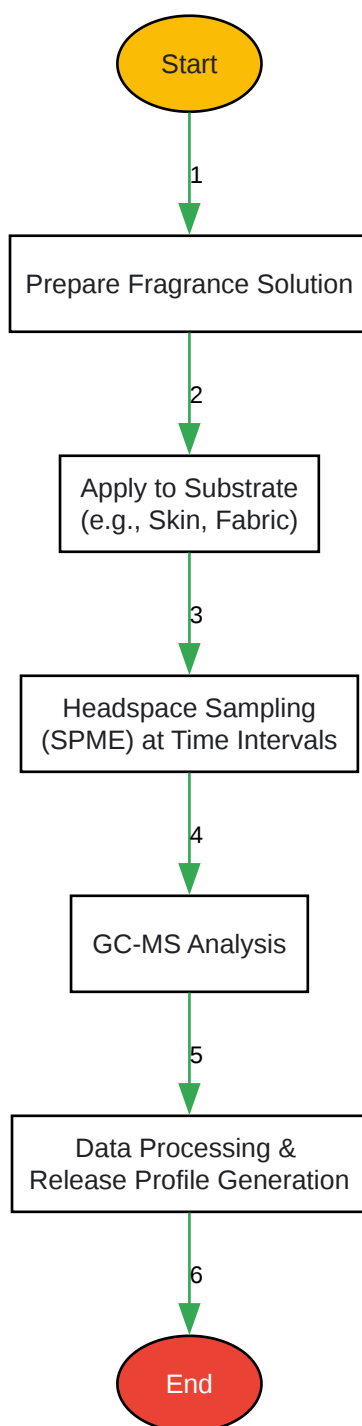
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### Fragrance Development Workflow

## Experimental Workflow for Substantivity Testing

This diagram details the sequential steps involved in the substantivity testing of a fragrance ingredient on a substrate.





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Substantivity Testing Workflow

## Safety and Regulatory Information

**Myrcenyl acetate** is considered safe for use in fragrance formulations under the guidelines of the International Fragrance Association (IFRA). The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment. It is recommended to adhere to the usage levels specified by IFRA for different product categories. As with all fragrance materials, it is essential to handle **Myrcenyl acetate** in accordance with its Safety Data Sheet (SDS).

## Conclusion

**Myrcenyl acetate** is a valuable and versatile ingredient for fragrance formulators. Its fresh and complex odor profile, coupled with good performance in many applications, makes it a key component for creating innovative and appealing scents. The protocols and data presented in these application notes provide a solid foundation for researchers and scientists to effectively utilize and further explore the potential of **Myrcenyl acetate** in fragrance development.

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